

Ethylene cyanohydrin CAS number 109-78-4

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Compound of Interest

Compound Name: 3-Hydroxypropionitrile

Cat. No.: B137533

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An In-depth Technical Guide to Ethylene Cyanohydrin (CAS 109-78-4)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of ethylene cyanohydrin (CAS 109-78-4), also known as **3-hydroxypropionitrile**. It covers its chemical and physical properties, synthesis protocols, key chemical reactions, applications, and detailed safety and handling information. The guide is intended to serve as a foundational resource for professionals in research, development, and manufacturing who work with this versatile chemical intermediate.

Chemical and Physical Properties

Ethylene cyanohydrin is a colorless to light yellow, odorless liquid.^{[1][2]} It is a bifunctional molecule, containing both a hydroxyl (-OH) and a nitrile (-C≡N) group, which dictates its chemical reactivity and physical properties, such as its miscibility with water and use as a polar solvent.^{[3][4]}

Chemical Identifiers

Identifier	Value
CAS Number	109-78-4[5]
Molecular Formula	C ₃ H ₅ NO[6]
Molecular Weight	71.08 g/mol [6]
IUPAC Name	3-Hydroxypropanenitrile[7]
Synonyms	Hydracrylonitrile, 2-Cyanoethanol, Glycol cyanohydrin, β-Cyanoethanol, β-Hydroxypropionitrile[5][6][7]
EC Number	203-704-8[8]
InChI Key	WSGYTJNNHPZFKR-UHFFFAOYSA-N[9]

Physical Properties

Property	Value
Appearance	Colorless to yellow-brown liquid[2][10]
Melting Point	-46 °C (-51 °F)[1]
Boiling Point	228 °C (442 °F) at 760 mmHg (with slight decomposition)[1][5]
Density	1.047 g/cm ³ at 20 °C[5]
Vapor Pressure	0.08 mmHg at 25 °C (77 °F)[5]
Vapor Density	2.45 - 2.5 (Air = 1)[5][11]
Refractive Index	1.4241 - 1.425 at 25 °C[4][12]

Chemical and Safety Properties

Property	Value
Solubility	Miscible with water, ethanol, acetone, chloroform, and methyl ethyl ketone.[4][6][7] Insoluble in benzene, petroleum ether, carbon tetrachloride, and carbon disulfide.[4][6][12]
logP (Octanol/Water Partition Coefficient)	-0.94[11]
Flash Point	>128 °C (>262 °F) (Open Cup)[6][13]
Autoignition Temperature	494 °C (922 °F)[5][11]
Explosive Limits	LEL: 2.3%; UEL: 12.1%[5][11]
pH	3.0 - 4.5[1][14]
Stability	Stable under normal conditions.[2] Decomposes on heating or contact with acids, producing toxic cyanide fumes.[7][11] May polymerize in the presence of organic bases.[11]

Synthesis and Production

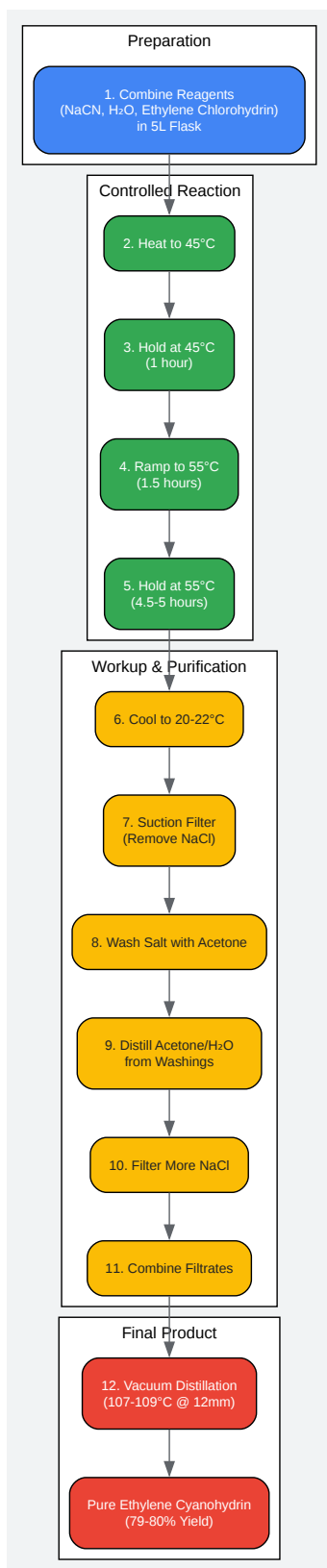
Ethylene cyanohydrin can be synthesized through several methods. The most common laboratory and industrial preparations involve the reaction of an epoxide with a cyanide source or a chlorohydrin with a cyanide salt.

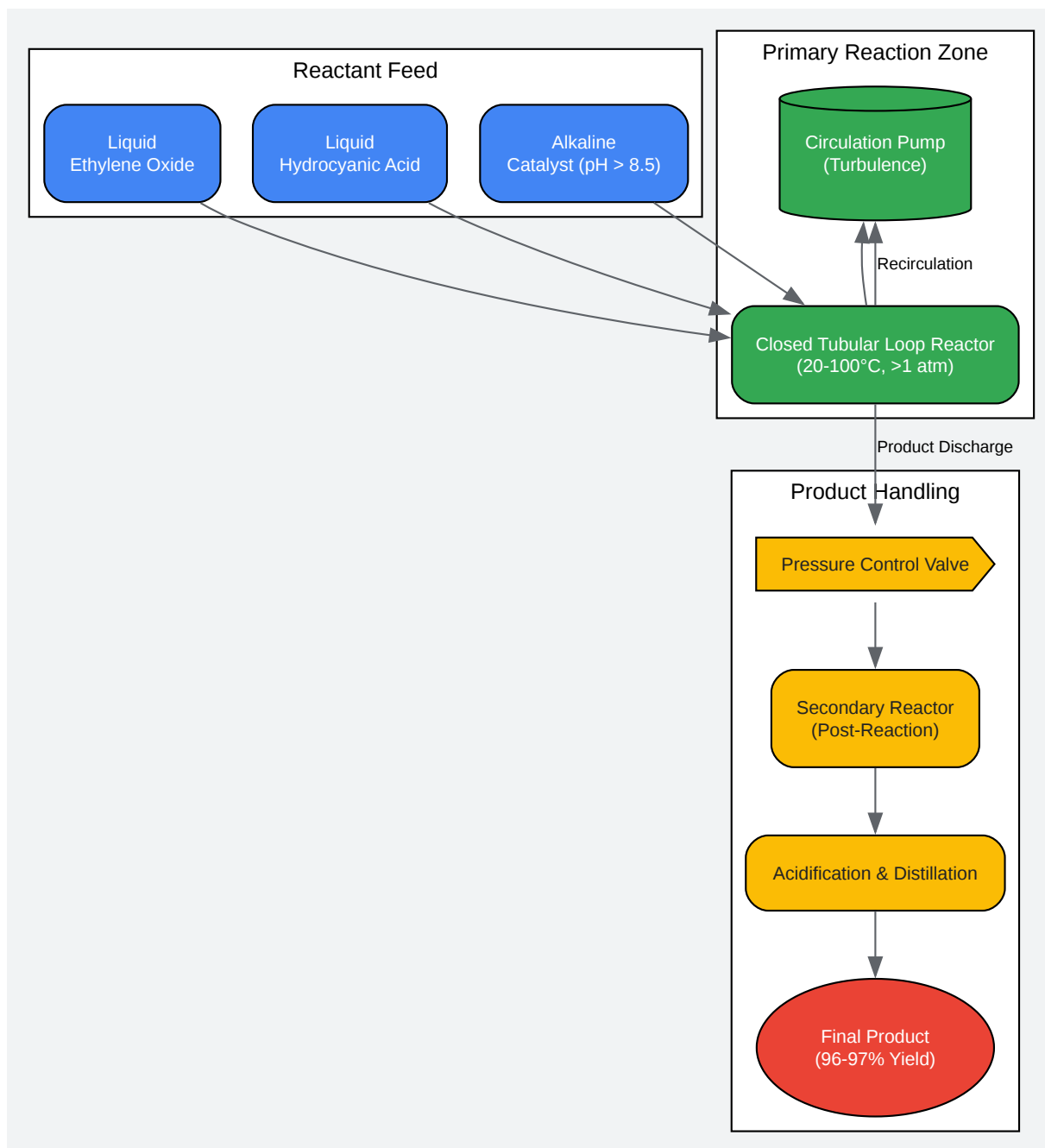
Laboratory-Scale Synthesis from Ethylene Chlorohydrin

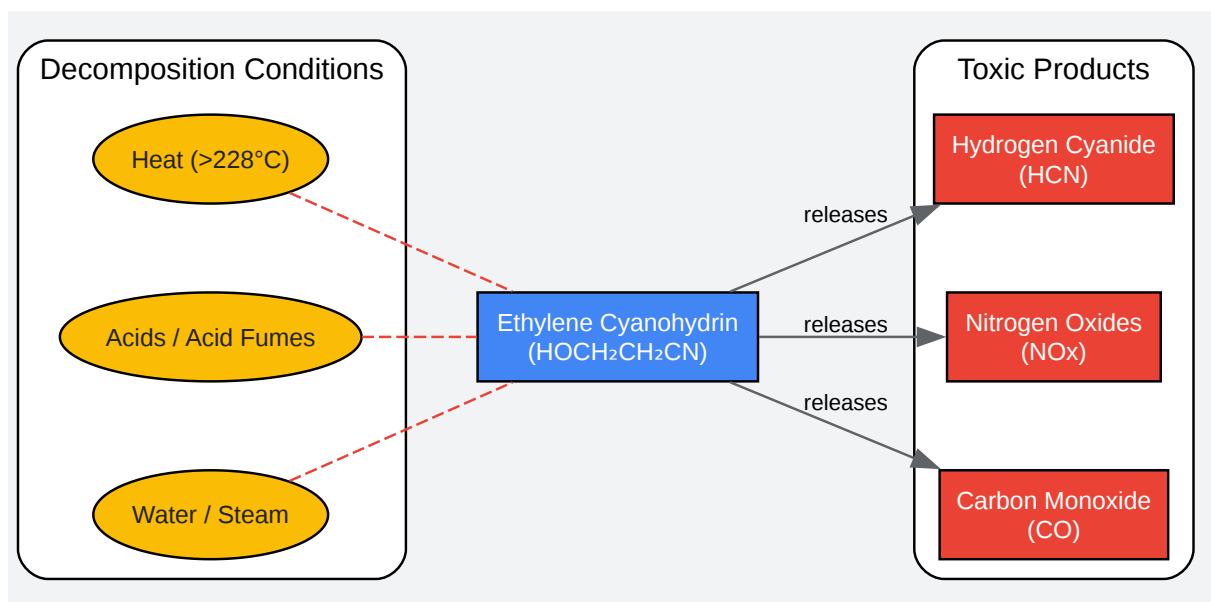
A well-established method for laboratory preparation involves the reaction of ethylene chlorohydrin with sodium cyanide in an aqueous solution.[15] This procedure requires careful temperature control to prevent a runaway reaction.[15]

- Apparatus: A 5-liter flask equipped with an efficient stirrer, a thermometer well, and a reflux condenser is placed in a water bath for temperature control.[15]
- Reagents:
 - Finely powdered sodium cyanide (612 g, 12.5 moles)

- Water (250 cc)
- Pure ethylene chlorohydrin (1 kg, 12.4 moles)
- Procedure:
 - Place the powdered sodium cyanide in the flask.[\[15\]](#)
 - Add a mixture of water and ethylene chlorohydrin to the flask.[\[15\]](#)
 - Begin stirring and warm the mixture to 45°C using the water bath.[\[15\]](#)
 - Critically, maintain the temperature at 45°C for one hour by circulating cooler water (33–35°C) through the bath. The reaction is exothermic, and the temperature can rise rapidly if not controlled.[\[15\]](#)
 - Over the next 1.5 hours, allow the temperature to slowly rise to 55°C.[\[15\]](#)
 - Maintain the temperature at 55°C for an additional 4.5 to 5 hours.[\[15\]](#)
 - Cool the reaction mixture to 20–22°C while continuing to stir.[\[15\]](#)
 - Filter the mixture by suction to remove the precipitated sodium chloride. Wash the salt cake with approximately 800 cc of acetone, collecting the washings separately.[\[15\]](#)
 - Distill the acetone and water from the washings until the vapor temperature reaches 90°C. Cool the residue and filter any additional salt that precipitates.[\[15\]](#)
 - Combine the main filtrate with the filtrate from the washings.[\[15\]](#)
 - Purify the final product by distillation under reduced pressure. The pure ethylene cyanohydrin fraction is collected at 107–109°/12 mm or 116–118°/20 mm. The typical yield is 79–80%.[\[15\]](#)







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